A Researcher's Guide to Cross-Referencing TRITA Publications with Web of Science

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For researchers, scientists, and drug development professionals, accurately tracking the citation impact and scholarly footprint of research is paramount. Publications from the KTH Royal Institute of Technology's "**TRITA**" series, which are archived in the Digitala Vetenskapliga Arkivet (DiVA) portal, represent a significant body of academic work.[1][2][3] However, cross-referencing these publications with a major citation database like Web of Science can be challenging, as reports and theses, common in the **TRITA** series, are not always indexed. This guide provides an objective comparison and a detailed methodology for cross-referencing **TRITA** research with the Web of Science.

KTH Royal Institute of Technology actively manages its publication records, with staff searching the Web of Science to import records of KTH publications into DiVA. Furthermore, KTH maintains a bibliometric database, Bibmet, which integrates data from both DiVA and Web of Science. This indicates a recognized need for connecting these two data sources. While this internal process aids in consolidating KTH's publication records, an independent researcher will need a manual approach to cross-reference specific **TRITA** publications.

Comparative Analysis: **TRITA** in DiVA vs. Web of Science

The primary challenge in cross-referencing lies in the differing scope of the two platforms. DiVA serves as an institutional repository for KTH, capturing a wide array of publication types, including doctoral and licentiate theses, master's theses, and other reports under the **TRITA** series.[3] Web of Science, conversely, is a selective citation index with a strong focus on peer-reviewed journal articles, conference proceedings, and books that meet their rigorous selection criteria.

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Data Presentation: Indexing Coverage Comparison

The following table summarizes the expected indexing coverage of different **TRITA** publication types in DiVA and Web of Science, based on their respective platform focuses.

Publication Type	DiVA (TRITA Series)	Web of Science
Doctoral Thesis	High	Low to Moderate
Licentiate Thesis	High	Low
Master's Thesis	High	Very Low
Research Report	High	Low
Journal Article (also in TRITA)	High	High
Conference Paper (also in TRITA)	High	Moderate to High

Experimental Protocol: Cross-Referencing a **TRITA** Publication with Web of Science

This protocol outlines a systematic approach for a researcher to attempt to locate a **TRITA** publication within the Web of Science database.

Objective: To determine if a specific publication from the KTH **TRITA** series is indexed in the Web of Science and, if so, to retrieve its citation data.

Materials:

- Access to the KTH DiVA portal.

- A subscription to the Web of Science database.

- The metadata of the target **TRITA** publication (e.g., author(s), title, publication year, **TRITA** series and number).

Methodology:

- Identify the **TRITA** Publication:

  - Navigate to the KTH DiVA portal.

  - Use the search function to find the desired **TRITA** publication by title, author, or **TRITA** number.

  - Collect the full metadata from the DiVA record.

- Initial Search in Web of Science:

  - Access the Web of Science database.

  - Perform a "Document Search" using the title of the **TRITA** publication. Enclose the title in quotation marks for an exact phrase search.

  - If the initial search yields too many results, use the "Refine Results" panel to narrow the search by author, publication year, or other known metadata.

- Author-Based Search:

  - If the title search is unsuccessful, perform an "Author Search".[4]

  - Enter the author's last name and initials.

  - Review the list of publications by that author, looking for the title of the **TRITA** publication. Be aware that the publication might be listed under a different format (e.g., as a journal article that the **TRITA** report is based on).

- Advanced Search Strategy:

  - If the above methods fail, use the "Advanced Search" feature.

  - Combine multiple search fields, such as "Title" and "Author", using Boolean operators (e.g., "TS=("Title of Publication") AND AU=(Author Name)").

- Data Extraction and Verification:

- If a matching record is found in Web of Science, carefully compare the metadata (title, author, publication year, abstract) with the DiVA record to ensure it is the correct publication.

- If a match is confirmed, you can then view the "Times Cited" count and other citation metrics available in Web of Science.[5]

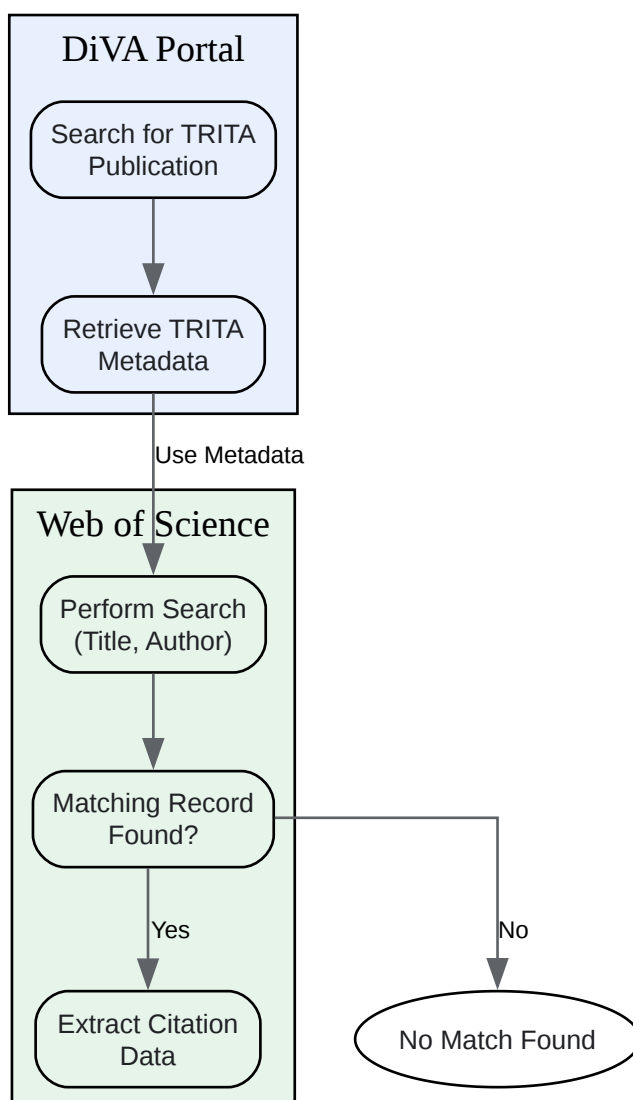Expected Outcomes and Data Analysis

The success of this protocol will vary depending on the type of **TRITA** publication. Journal articles and some conference papers that are also part of the **TRITA** series have a higher likelihood of being indexed in Web of Science. The table below presents hypothetical success rates for locating different types of **TRITA** publications in Web of Science based on this understanding.

Data Presentation: Hypothetical Success Rates of Cross-Referencing

| Publication Type	Search Method	Estimated Success Rate (%)
Doctoral Thesis	Title/Author Search	30%
Licentiate Thesis	Title/Author Search	15%
Research Report	Title/Author Search	10%
Journal Article (also in TRITA)	Title/Author/DOI Search	95%
Conference Paper (also in TRITA)	Title/Author/Conference Search	70%

Visualizing the Workflow and Logical Relationships

The following diagrams illustrate the workflow for cross-referencing **TRITA** publications and the logical relationship between the DiVA and Web of Science databases in the context of KTH publications.

DiVA Portal

Search for TRITA Publication

Retrieve TRITA Metadata

Use Metadata

Web of Science

Perform Search (Title, Author)

Matching Record Found?

Yes

No

Extract Citation Data

No Match Found

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Caption: Workflow for manually cross-referencing a **TRITA** publication with Web of Science.
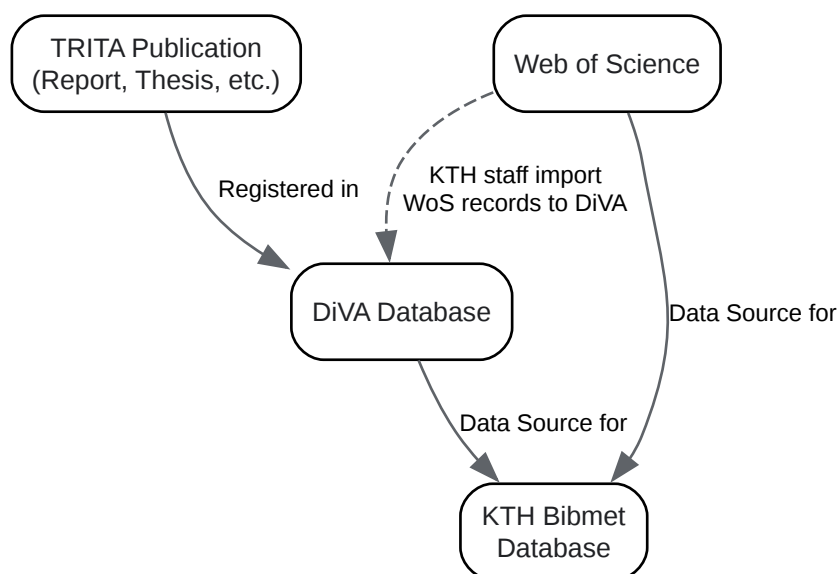
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Caption: Logical relationship between **TRITA**, DiVA, Web of Science, and KTH's Bibmet database.

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